

An In-depth Technical Guide to 4-Picoline-3-methanol

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Compound of Interest

Compound Name: (4-Methylpyridin-3-yl)methanol

CAS No.: 4664-27-1

Cat. No.: B1296837

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of 4-Picoline-3-methanol (also known as **(4-methylpyridin-3-yl)methanol**), a pyridine derivative of interest in various chemical and pharmaceutical research fields. This document summarizes its physicochemical characteristics, spectroscopic profile, synthesis, and safety information, presenting quantitative data in structured tables and detailing experimental methodologies where available.

Physicochemical Properties

4-Picoline-3-methanol is a solid or liquid at room temperature, appearing as a white to yellow substance.^[1] It is characterized by the following properties:

Property	Value	Source(s)
CAS Number	4664-27-1	[1][2][3]
Molecular Formula	C ₇ H ₉ NO	[1][2]
Molecular Weight	123.15 g/mol	[2]
Melting Point	44-46 °C	[4]
Boiling Point	125-127 °C (at 1.5-2.0 Torr)	[4]
Density (Predicted)	1.092 ± 0.06 g/cm ³	[4]
pKa (Predicted)	13.71 ± 0.10	[4]
LogP (Predicted)	0.88232	[2]
Topological Polar Surface Area (TPSA)	33.12 Å ²	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	1	[2]

Spectroscopic Data

Detailed experimental spectroscopic data for 4-Picoline-3-methanol is not widely available in the public domain. The following sections provide predicted data and general characteristics expected for this molecule based on its structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. ¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum of 4-Picoline-3-methanol is expected to show distinct signals corresponding to the aromatic protons on the pyridine ring, the methyl group protons, the methylene protons of the hydroxymethyl group, and the hydroxyl proton. The chemical shifts (δ) are influenced by the electron-withdrawing nature of the pyridine nitrogen and the substituent effects of the methyl and hydroxymethyl groups.

- **Aromatic Protons:** Three signals are expected in the aromatic region (typically δ 7.0-8.5 ppm). The protons at positions 2, 5, and 6 will exhibit splitting patterns (doublets or singlets) depending on their coupling with adjacent protons.
- **Methylene Protons (-CH₂OH):** A singlet or a doublet (if coupled to the hydroxyl proton) is expected for the methylene protons, likely in the range of δ 4.5-5.0 ppm.
- **Methyl Protons (-CH₃):** A singlet for the methyl group protons is anticipated, typically in the upfield region around δ 2.0-2.5 ppm.
- **Hydroxyl Proton (-OH):** The chemical shift of the hydroxyl proton is variable and depends on concentration, solvent, and temperature. It may appear as a broad singlet.

2.1.2. ¹³C NMR Spectroscopy (Predicted)

The carbon-13 NMR spectrum will provide information on the carbon framework of the molecule.

- **Aromatic Carbons:** Five distinct signals are expected for the carbons of the pyridine ring. The chemical shifts will be influenced by the nitrogen atom and the substituents.
- **Methylene Carbon (-CH₂OH):** A signal for the methylene carbon is expected in the range of δ 60-70 ppm.
- **Methyl Carbon (-CH₃):** A signal for the methyl carbon should appear in the upfield region, typically around δ 15-25 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of 4-Picoline-3-methanol would be characterized by the following absorption bands:

- **O-H Stretch:** A broad and strong absorption band in the region of 3200-3600 cm⁻¹ due to the hydroxyl group.
- **C-H Stretch (Aromatic):** Absorption bands above 3000 cm⁻¹.

- C-H Stretch (Aliphatic): Absorptions just below 3000 cm^{-1} for the methyl and methylene groups.
- C=C and C=N Stretch (Pyridine Ring): A series of bands in the $1400\text{-}1600\text{ cm}^{-1}$ region.
- C-O Stretch: A strong band in the $1000\text{-}1200\text{ cm}^{-1}$ region.

Mass Spectrometry (MS)

In the mass spectrum, the molecular ion peak ($[M]^+$) would be observed at an m/z corresponding to the molecular weight of the compound (123.15). Common fragmentation patterns for this molecule could involve the loss of a hydrogen atom, a hydroxyl radical, or the entire hydroxymethyl group. Predicted fragmentation data suggests the following adducts and fragments:

Adduct/Fragment	Predicted m/z
$[M+H]^+$	124.07569
$[M+Na]^+$	146.05763
$[M-H]^-$	122.06113
$[M+H-H_2O]^+$	106.06567

Synthesis

A common synthetic route to 4-Picoline-3-methanol involves the reduction of 4-methylnicotinic acid.

Experimental Protocol: Reduction of 4-Methylnicotinic Acid

This procedure outlines a general method for the synthesis of 3-hydroxymethyl-4-methylpyridine from 4-methylpyridine-3-carboxylic acid.[\[4\]](#)

Materials:

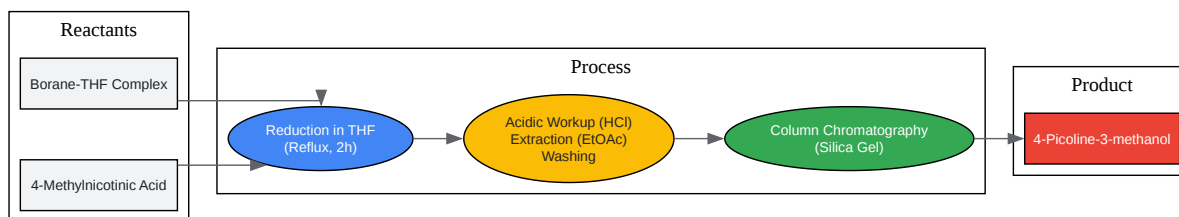
- 4-Methylnicotinic acid

- Borane-tetrahydrofuran complex (1.0 M in THF)
- Tetrahydrofuran (THF)
- Hydrochloric acid (2.0 M)
- Ethyl acetate
- Sodium carbonate solution
- Saturated sodium chloride solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Methanol

Procedure:

- A solution of 1.0 M borane-tetrahydrofuran complex in THF (15 mL) is slowly added to a solution of 4-methylnicotinic acid (686 mg) in THF (15 mL).
- The reaction mixture is heated to reflux for 2 hours.
- After the reaction is complete, 2.0 M hydrochloric acid solution (5 mL) is added dropwise to the reaction system, and refluxing is continued for an additional 30 minutes.
- The reaction mixture is cooled to room temperature and then extracted with ethyl acetate.
- The organic phase is washed sequentially with aqueous sodium carbonate solution and saturated aqueous sodium chloride solution.
- The organic layer is dried over anhydrous sodium sulfate.
- The solvent is removed by distillation under reduced pressure.
- The resulting residue is purified by silica gel column chromatography, eluting with a gradient of ethyl acetate and methanol (from 1:0 to 9:1).

Workflow Diagram:



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Synthesis of 4-Picoline-3-methanol.

Reactivity and Biological Activity

Information regarding the specific chemical reactivity, biological activity, and toxicological profile of 4-Picoline-3-methanol is limited in publicly accessible literature. Pyridine derivatives are a broad class of compounds with diverse biological activities, and further research is needed to elucidate the specific properties of this particular molecule.

Safety Information

4-Picoline-3-methanol is classified with the following hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

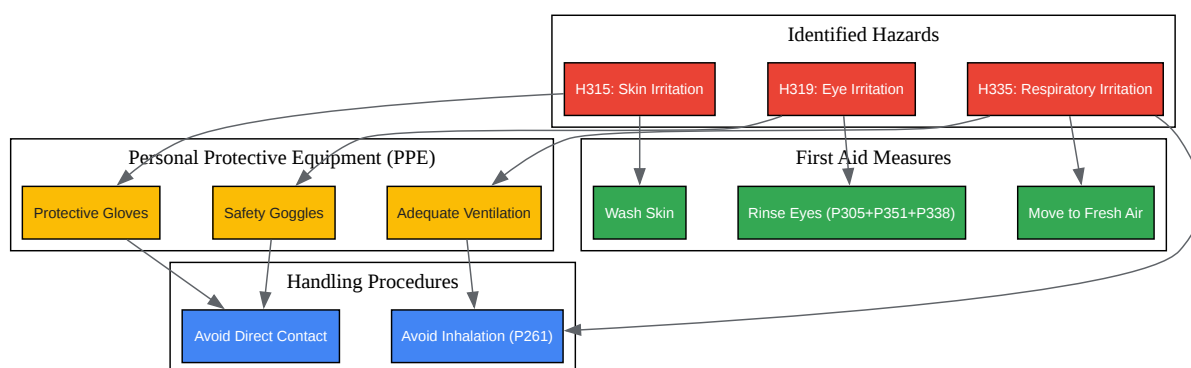
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

It should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. Store in a dry, well-sealed container at room temperature.[1]

Logical Relationship of Safety Precautions:



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Safety hazard and response workflow.

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References

- 1. PubChemLite - (4-methylpyridin-3-yl)methanol (C7H9NO) [pubchemlite.lcsb.uni.lu]

- [2. \(4-Methylpyridin-3-yl\)methanol | 4664-27-1 \[sigmaaldrich.com\]](#)
- [3. 4664-27-1 | \(4-Methylpyridin-3-yl\)methanol | Tetrahedron \[thsci.com\]](#)
- [4. \(4-Methoxy-3-methylpyridin-2-yl\)methanol | C8H11NO2 | CID 10844583 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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